

Large-scale synthesis of 3-Bromo-1-methyl-1H-indazol-5-amine

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Compound of Interest

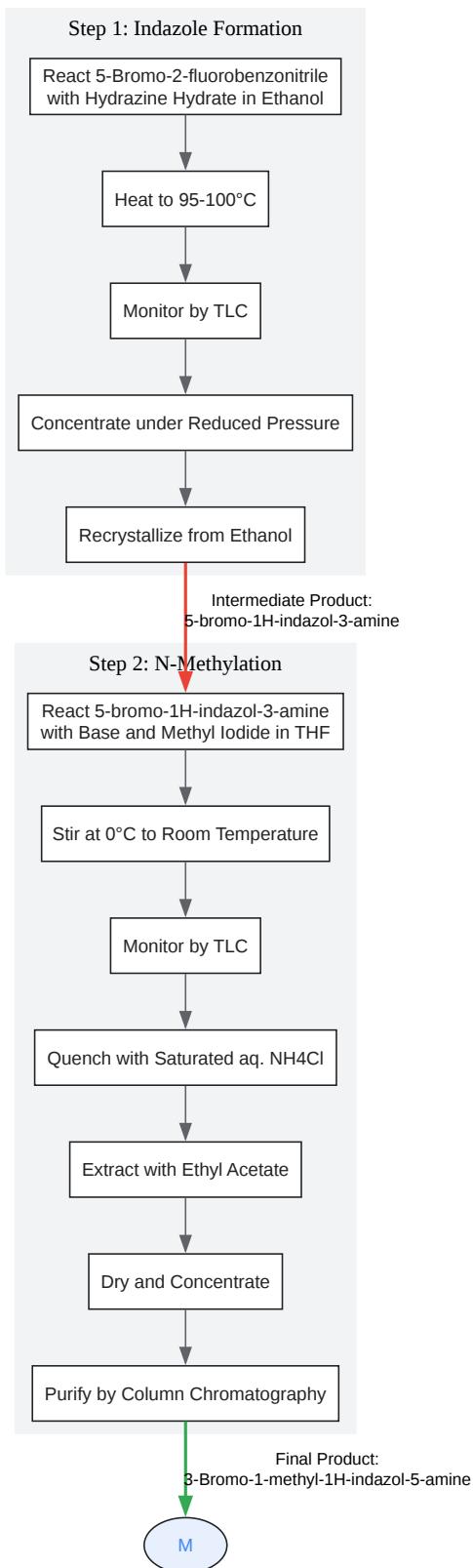
Compound Name: 3-Bromo-1-methyl-1H-indazol-5-amine

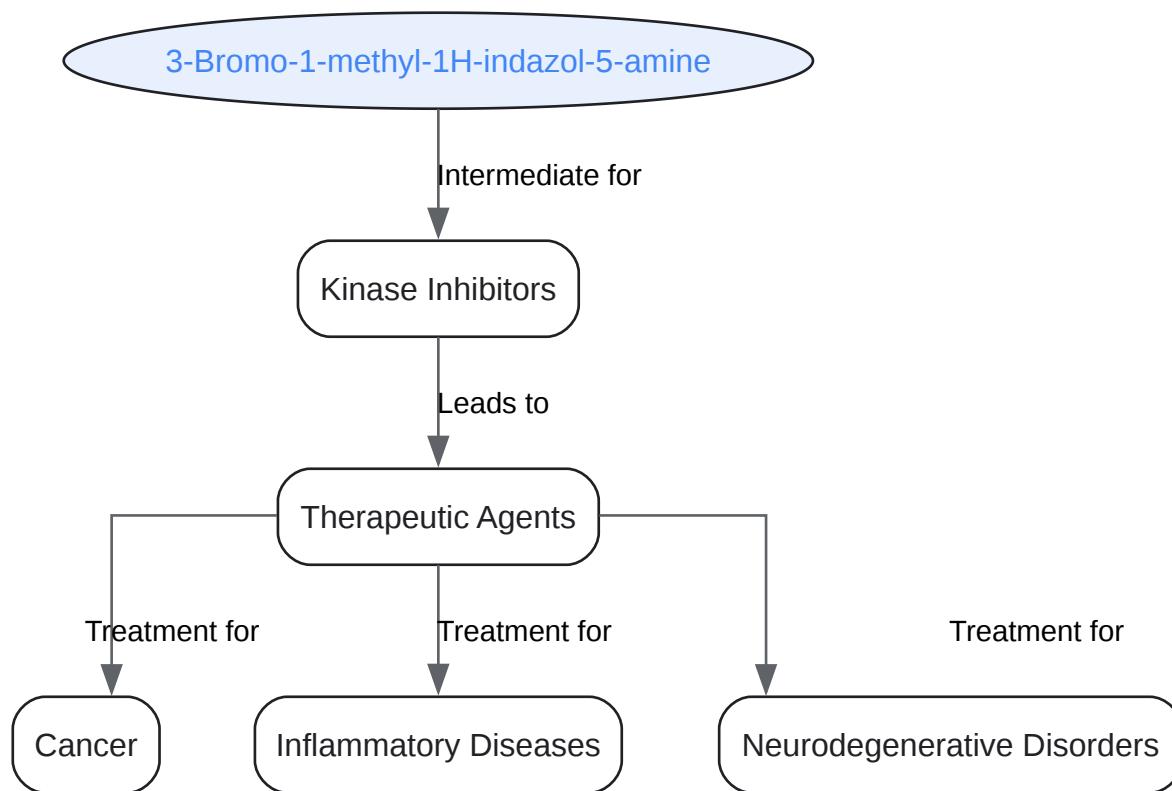
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I. Synthetic Pathway Overview

The synthesis of **3-Bromo-1-methyl-1H-indazol-5-amine** is achieved through a two-step reaction sequence. The first step involves the cyclization of a substituted benzonitrile with hydrazine to form the indazole core. The subsequent step is the methylation of the indazole ring.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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